

# Physical properties of 1-hexadecyl-1H-indole-2,3-dione (melting point, solubility)

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## Compound of Interest

Compound Name: 1-hexadecyl-1H-indole-2,3-dione

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## Technical Guide: Physical Properties of 1-hexadecyl-1H-indole-2,3-dione

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the known and expected physical properties of **1-hexadecyl-1H-indole-2,3-dione**, also known as N-hexadecylisatin. Due to the specialized nature of this compound, specific experimental data is not widely available in published literature. Therefore, this guide also furnishes detailed, standard experimental protocols for determining its melting point and solubility.

## Core Compound Overview

**1-hexadecyl-1H-indole-2,3-dione** is a derivative of isatin (1H-indole-2,3-dione), a well-known heterocyclic compound with a broad range of biological activities. The key structural feature of the target compound is the presence of a long, 16-carbon alkyl (hexadecyl) chain attached to the nitrogen atom of the indole ring system. This substantial lipophilic chain is expected to significantly influence its physical properties, particularly its solubility profile.

## Physical Properties

While specific, experimentally determined values for the melting point and solubility of **1-hexadecyl-1H-indole-2,3-dione** are not readily found in scientific databases, we can predict its

behavior based on its chemical structure and the properties of related N-alkylated isatin derivatives.<sup>[1][2]</sup>

## Melting Point

The melting point of a crystalline solid is a key indicator of its purity.<sup>[3]</sup> For **1-hexadecyl-1H-indole-2,3-dione**, the presence of the long, flexible hexadecyl chain introduces significant van der Waals forces, which would suggest a relatively high melting point compared to isatin or isatins with shorter alkyl chains. However, the long alkyl chain can also disrupt crystal packing. Therefore, experimental determination is crucial.

### Expected Property Summary

Property	Expected Value/Range	Rationale
Melting Point	Solid at room temperature; likely in the range of 80-120 °C.	The isatin core is a solid at room temperature, and the long alkyl chain will increase the molecular weight and intermolecular forces. This is an educated estimate and requires experimental verification.
Solubility	Water: Insoluble. Polar Organic Solvents (e.g., Ethanol, Methanol): Sparingly soluble to insoluble. Nonpolar Organic Solvents (e.g., Hexane, Dichloromethane, Chloroform): Soluble.	The long, nonpolar hexadecyl chain dominates the molecule's character, making it highly lipophilic. It will be readily soluble in solvents with similar nonpolar characteristics ("like dissolves like"). <sup>[4]</sup>

## Experimental Protocols

The following are detailed, standard methodologies for the experimental determination of the melting point and solubility of a novel organic compound such as **1-hexadecyl-1H-indole-2,3-dione**.

## Melting Point Determination Protocol

The capillary method is a standard and widely used technique for determining the melting point of a solid organic compound.<sup>[5][6]</sup>

Apparatus:

- Melting point apparatus (e.g., Mel-Temp or similar)
- Capillary tubes (sealed at one end)
- Mortar and pestle
- Spatula

Procedure:

- Sample Preparation: A small amount of dry **1-hexadecyl-1H-indole-2,3-dione** is finely powdered using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is tapped into the powdered sample. The tube is then inverted and gently tapped on a hard surface to pack the sample into the sealed end. A sample height of 2-3 mm is ideal.
- Measurement:
  - The packed capillary tube is placed into the heating block of the melting point apparatus.
  - A rapid heating rate (e.g., 10-20 °C/minute) is used for an initial approximate determination of the melting range.<sup>[7]</sup>
  - A second, more precise measurement is then performed with a fresh sample. The apparatus is heated rapidly to about 20 °C below the approximate melting point, and then the heating rate is slowed to 1-2 °C/minute.<sup>[5]</sup>
- Data Recording: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire sample becomes a clear

liquid is recorded as the end of the melting range.[8] A pure compound will typically have a sharp melting range of 1-2 °C.[3]

## Solubility Determination Protocol (Qualitative)

This protocol provides a qualitative assessment of solubility in various solvents, which is crucial for applications in drug development and reaction chemistry.[9][10]

Apparatus:

- Small test tubes
- Vortex mixer or shaker
- Pipettes
- Spatula

Solvents to be Tested:

- Water (polar, protic)
- Ethanol (polar, protic)
- Acetone (polar, aprotic)
- Dichloromethane (nonpolar)
- Hexane (nonpolar)

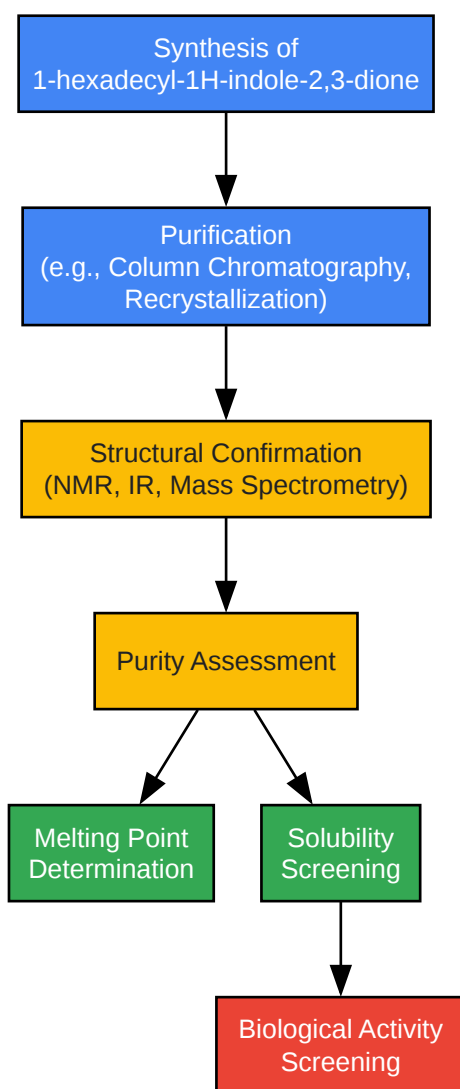
Procedure:

- **Sample Preparation:** In separate, labeled test tubes, place approximately 10-20 mg of **1-hexadecyl-1H-indole-2,3-dione**.
- **Solvent Addition:** To each test tube, add 1 mL of the respective solvent.
- **Mixing:** Vigorously agitate each test tube using a vortex mixer or by shaking for at least 60 seconds.[4]

- Observation: Observe each tube for the dissolution of the solid. The compound is classified as:
  - Soluble: If the solid completely dissolves.
  - Sparingly soluble: If the solid partially dissolves.
  - Insoluble: If the solid does not appear to dissolve.<sup>[4]</sup>
- Data Recording: The results are recorded in a table for easy comparison.

## Logical Workflow for Compound Characterization

For a newly synthesized compound like **1-hexadecyl-1H-indole-2,3-dione**, a systematic workflow is essential to confirm its identity and purity before further studies.

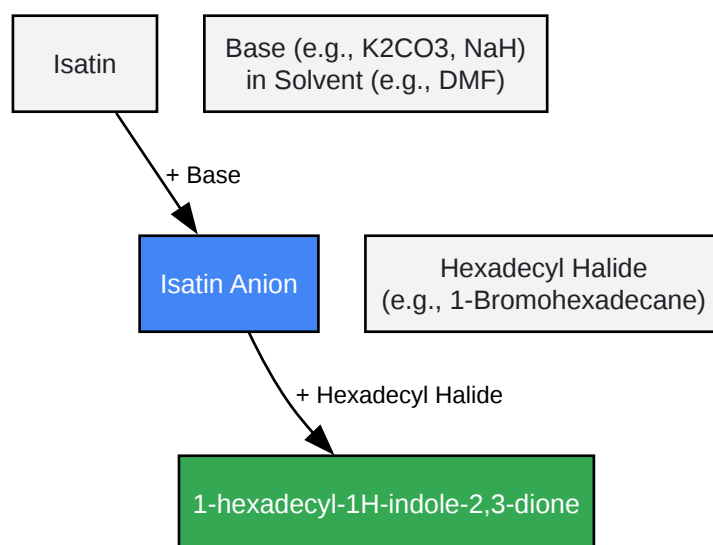


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Caption: Workflow for Synthesis and Characterization.

## Synthesis of N-Alkylated Isatins

The general synthesis of N-alkylated isatins, such as **1-hexadecyl-1H-indole-2,3-dione**, typically involves the reaction of the isatin anion with an alkyl halide.<sup>[11]</sup>



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Caption: General N-alkylation of Isatin.

This guide provides a foundational understanding of the physical properties of **1-hexadecyl-1H-indole-2,3-dione** and the experimental approaches required for their determination. For any further research or development, it is imperative that these properties be confirmed experimentally.

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